

GHS Hazard Classification of 1-Iodo-2-(trifluoromethoxy)benzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Iodo-2-(trifluoromethoxy)benzene

Cat. No.: B066226

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This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **1-Iodo-2-(trifluoromethoxy)benzene** (CAS No. 175278-00-9). This document synthesizes available data from safety data sheets (SDS), chemical databases, and regulatory information to provide a detailed hazard profile for this compound, intended for use in research and development settings.

GHS Hazard Profile

1-Iodo-2-(trifluoromethoxy)benzene is consistently classified by major chemical suppliers as a substance that poses specific health hazards. The primary GHS classifications are summarized below. It is important to note that while the primary classifications are consistent, aggregated data from sources like the European Chemicals Agency (ECHA) C&L Inventory show a significant percentage of notifications for more severe hazards, such as skin corrosion.

GHS Hazard Classification

The consensus GHS classification for **1-Iodo-2-(trifluoromethoxy)benzene** is presented in the following table. This classification is based on information from multiple chemical suppliers.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Flammable Liquids	Category 4	H227: Combustible liquid

Note: Some sources, aggregating data from the ECHA C&L Inventory, indicate that a substantial percentage of notifiers have classified this substance as Skin Corrosion 1B, with the corresponding Hazard Statement H314: Causes severe skin burns and eye damage[1]. Researchers should handle this chemical with the appropriate caution that this more severe classification warrants.

GHS Label Elements

The GHS label elements are crucial for communicating the hazards of **1-Iodo-2-(trifluoromethoxy)benzene**.

Element	Description
Pictogram	
Signal Word	Warning
Hazard Statements	H227: Combustible liquidH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation
Precautionary Statements	Prevention:P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.Response:P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor if you feel unwell.P332+P313: If skin irritation occurs: Get medical advice/attention.P337+P313: If eye irritation persists: Get medical advice/attention.P362+P364: Take off contaminated clothing and wash it before reuse.P370+P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.Storage:P403+P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.Disposal:P501: Dispose of contents/container to an approved waste disposal plant.

Physicochemical and Toxicological Data

Detailed experimental data for **1-Iodo-2-(trifluoromethoxy)benzene**, such as acute toxicity studies (e.g., LD50 values), are not readily available in the public domain. The GHS classification is typically derived from a combination of experimental data on the substance itself, data from structurally similar compounds, and expert judgment.

Physical and Chemical Properties

Property	Value
Physical State	Liquid
Appearance	Colorless
Molecular Formula	C ₇ H ₄ F ₃ IO
Molecular Weight	288.01 g/mol

Toxicological Information Summary

The toxicological properties of **1-Iodo-2-(trifluoromethoxy)benzene** have not been fully investigated. The GHS classification is based on the irritant properties observed or predicted for this substance.

- Acute Toxicity: No quantitative data (e.g., LD50, LC50) are available.
- Skin Corrosion/Irritation: Classified as causing skin irritation. Symptoms may include redness and pain upon contact.
- Serious Eye Damage/Eye Irritation: Classified as causing serious eye irritation. Symptoms can include redness, pain, and watering of the eyes.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.

- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): Classified as potentially causing respiratory irritation. Inhalation may lead to irritation of the throat and respiratory tract, with symptoms like coughing.
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

Experimental Protocols for GHS Classification

Specific experimental protocols for the GHS classification of **1-Iodo-2-(trifluoromethoxy)benzene** are not publicly available. However, the classification would be based on standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

The GHS framework relies on a weight of evidence approach, where all available information is considered. This includes:

- Physicochemical Data: Tests to determine properties like flashpoint for flammability classification.
- Toxicological Data: In vivo or in vitro tests to assess health hazards.
- Human Experience: Case reports or occupational data.
- Data from Similar Substances: (Q)SAR models and read-across from structurally related chemicals.

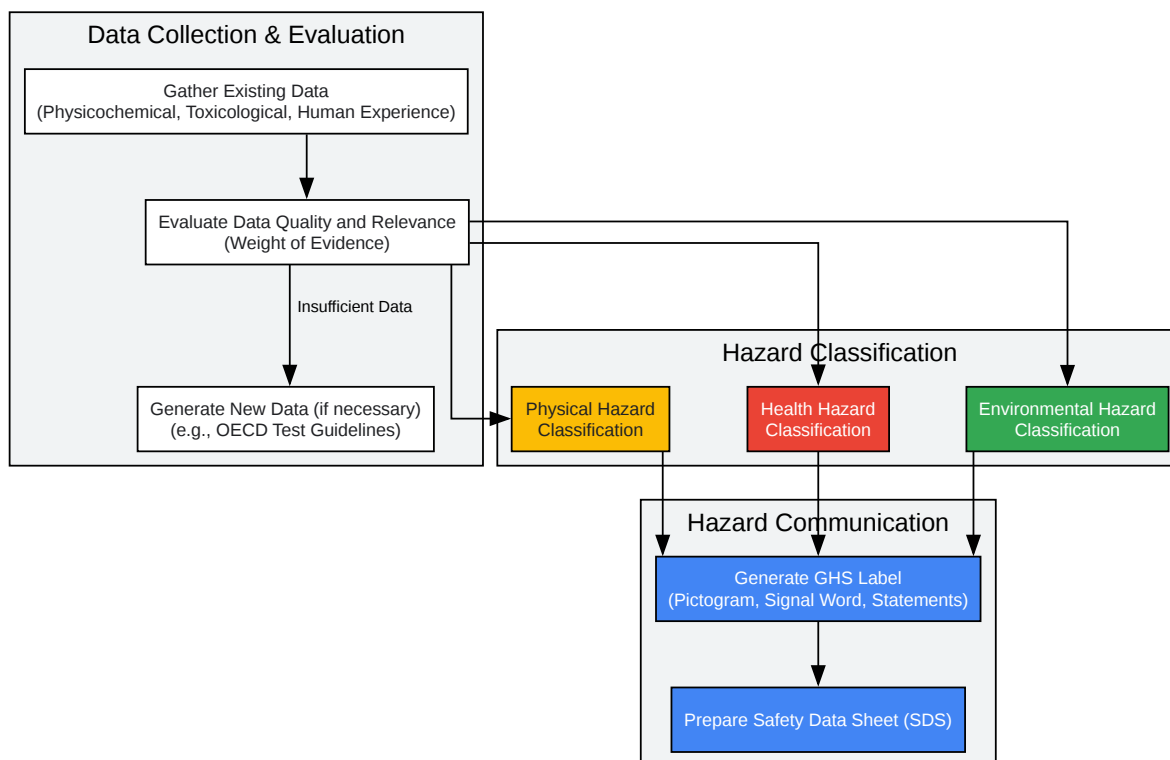
For the classifications of **1-Iodo-2-(trifluoromethoxy)benzene**, the following general experimental methodologies would be relevant:

- Skin Irritation (H315): Typically determined using an in vitro reconstructed human epidermis (RhE) model (OECD TG 439) or an in vivo rabbit skin irritation test (OECD TG 404).
- Eye Irritation (H319): Often assessed using a bovine corneal opacity and permeability (BCOP) test (OECD TG 437) or an in vivo rabbit eye irritation test (OECD TG 405).

- Specific Target Organ Toxicity - Respiratory Irritation (H335): This classification can be based on human experience, animal studies showing signs of respiratory irritation, or read-across from similar volatile irritant compounds.

GHS Classification Workflow

The following diagram illustrates the general workflow for the GHS hazard classification of a chemical substance.



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Caption: General workflow for GHS hazard classification and communication.

Conclusion

1-Iodo-2-(trifluoromethoxy)benzene is classified under GHS as a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation. While detailed toxicological studies are not publicly available, the existing classifications from multiple sources provide a consistent, though in some databases varied, hazard profile. Professionals handling this substance should adhere to the precautionary statements outlined in the safety data sheets and exercise caution appropriate for an irritant and potentially corrosive chemical. The GHS framework provides a clear and systematic approach to communicating these hazards, ensuring the safety of researchers and scientists in a laboratory setting.

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References

- 1. Benzene, 1-iodo-2-(trifluoromethyl)- | C₇H₄F₃I | CID 67957 - PubChem [pubchem.ncbi.nlm.nih.gov]
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